

Vatalanib Hydrochloride in Mouse Xenograft Models: Application Notes and Protocols

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Compound of Interest

Compound Name: Vatalanib hydrochloride

Cat. No.: B15566296

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These application notes provide a comprehensive overview of **Vatalanib hydrochloride** (also known as PTK787 or ZK 222584) for use in mouse xenograft models. This document includes detailed experimental protocols, a summary of quantitative data from preclinical studies, and visualizations of the relevant signaling pathways and experimental workflows.

Introduction

Vatalanib is a potent, orally active small molecule inhibitor of multiple receptor tyrosine kinases (RTKs).[1] Its primary targets include all known Vascular Endothelial Growth Factor Receptors (VEGFR-1, -2, and -3), Platelet-Derived Growth Factor Receptor (PDGFR), and c-Kit.[1][2][3][4] By inhibiting these receptors, Vatalanib effectively blocks downstream signaling pathways crucial for tumor angiogenesis, proliferation, and survival.[1][2] These characteristics make it a valuable tool in preclinical cancer research.

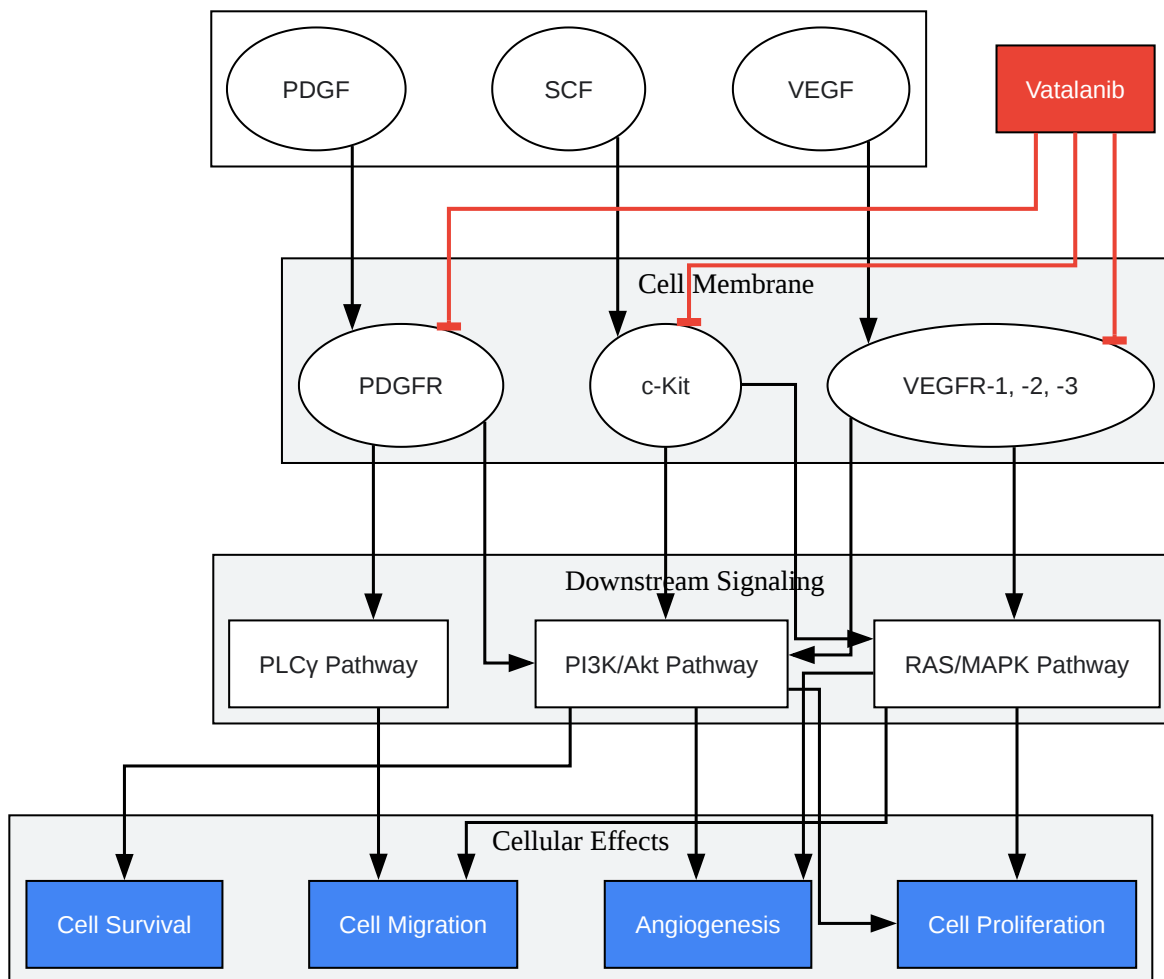
Data Presentation

The following table summarizes the quantitative data on the efficacy of Vatalanib in various mouse xenograft models.

Tumor Model	Mouse Strain	Administration Route	Dosage	Dosing Regimen	Key Outcomes
Various human carcinomas (A431, Ls174T, HT-29, PC-3, DU145, CWR-22)	Nude mice	Oral (p.o.)	25-100 mg/kg	Once daily	Dose-dependent inhibition of tumor growth and metastases. [5]
Human glioma	Not specified	Oral (p.o.)	50 mg/kg	Once daily	When combined with HET0016 from day 0, significantly decreased tumor volume. [6]
Growth factor implant model (VEGF and PDGF)	C57/C6 mice	Oral (p.o.)	12.5, 25, or 50 mg/kg	Once daily for 5 days	Dose-dependent inhibition of the angiogenic response. [7]
Xenograft mouse model	Not specified	Gastric tube	Not specified	Daily	76% tumor inhibition rate. [8]

Mechanism of Action: Signaling Pathway

Vatalanib exerts its anti-tumor effects by inhibiting key signaling pathways involved in angiogenesis and cell proliferation. The diagram below illustrates the primary targets of Vatalanib.



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Vatalanib Signaling Pathway Inhibition

Experimental Protocols

Formulation and Preparation of Vatalanib

For oral administration, Vatalanib can be formulated as a suspension. A common vehicle for oral gavage is a mixture of DMSO, PEG300, Tween80, and water.

Example Formulation (4 mg/mL):

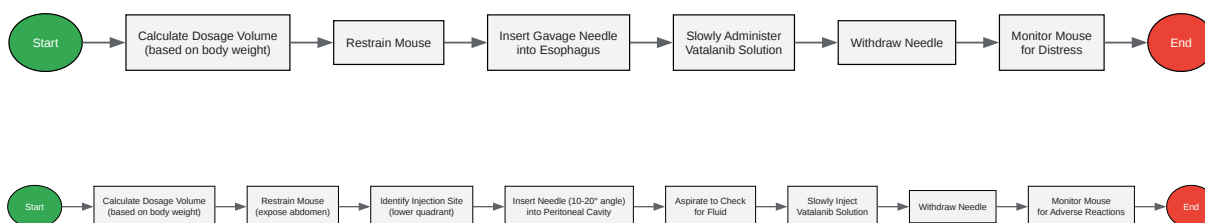
- Prepare an 80 mg/mL stock solution of Vatalanib in DMSO. Ensure the Vatalanib is fully dissolved.[1]
- In a sterile tube, add 400 μ L of PEG300.
- To the PEG300, add 50 μ L of the 80 mg/mL Vatalanib stock solution.
- Mix thoroughly until the solution is clear.
- Add 50 μ L of Tween80 to the mixture and mix until clear.
- Add 500 μ L of ddH₂O to bring the final volume to 1 mL.
- The final concentration of this formulation is 4 mg/mL. The solution should be used immediately.[5]

For intraperitoneal injection, a similar formulation can be utilized.

Administration Protocols

1. Oral Gavage Administration

Oral gavage is a common method for administering Vatalanib to mice.



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